

Technical Source Guide: 6-Bromo-4-hydrazinoquinoline Hydrochloride

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Compound of Interest

Compound Name: 6-Bromo-4-hydrazinoquinoline
hydrochloride

CAS No.: 1171943-39-7

Cat. No.: B1341897

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Executive Summary

6-Bromo-4-hydrazinoquinoline hydrochloride (6-BHQ-HCl) is a high-value heterocyclic building block, primarily utilized in the synthesis of fused pyrazolo[4,3-c]quinolines and [1,2,4]triazolo[4,3-a]quinolines. These scaffolds are critical in kinase inhibitor discovery (e.g., PI3K/mTOR pathways) and antimalarial research.

As a hydrazine derivative, this compound presents specific challenges: oxidative instability in its free base form and genotoxic potential (PGI) that requires rigorous control strategies. This guide outlines the technical specifications for sourcing, validating, and handling 6-BHQ-HCl to ensure data integrity in downstream biological assays.

Chemical Profile & Specifications

To avoid procurement errors, vendors must match the specific hydrochloride salt form. The free base degrades rapidly upon air exposure.

Parameter	Specification
IUPAC Name	(6-Bromoquinolin-4-yl)hydrazine hydrochloride
Common Name	6-Bromo-4-hydrazinoquinoline HCl
CAS (Free Base)	65243-34-5 (Reference for parent structure)
MDL Number	MFCD08437007
Molecular Formula	C ₉ H ₈ BrN ₃ [1][2][3][4][5] · xHCl (Typically monohydrochloride)
Molecular Weight	274.55 g/mol (for mono-HCl)
Appearance	Pale yellow to beige solid
Solubility	Soluble in DMSO, MeOH; sparingly soluble in water
Stability	Hygroscopic; Light and Air Sensitive (Store under Argon)

Strategic Sourcing Landscape

Unlike commodity reagents (e.g., aniline), 6-BHQ-HCl is often a "made-to-order" or "low-stock" item. Suppliers generally fall into three tiers based on reliability and analytical transparency.

Tier 1: Validated Catalog Suppliers (High Reliability)

These vendors typically hold stock or have validated routes. They provide full Certificates of Analysis (CoA) including H-NMR and HPLC purity.

- Combi-Blocks: Known for heterocyclic expertise; often stocks the HCl salt directly.
- Enamine: Excellent for building blocks; likely to offer the compound or a rapid make-on-demand service.
- Sigma-Aldrich (MilliporeSigma): Lists the product (Item #BBO000537) but often as part of "rare chemical" libraries with variable stock.

Tier 2: Aggregators & Sourcing Platforms

Use these to locate stock across multiple boutique synthesis houses.

- PubChem / MolPort: Useful for checking global inventory levels.
- SciFinder / ChemSpace: Recommended for verifying CAS-to-structure accuracy before ordering.

Tier 3: Custom Synthesis (CROs)

If catalog stock is unavailable, the synthesis is straightforward (2 steps from 4-hydroxy-6-bromoquinoline).

- Route: 6-Bromo-4-hydroxyquinoline

(POCl₃)

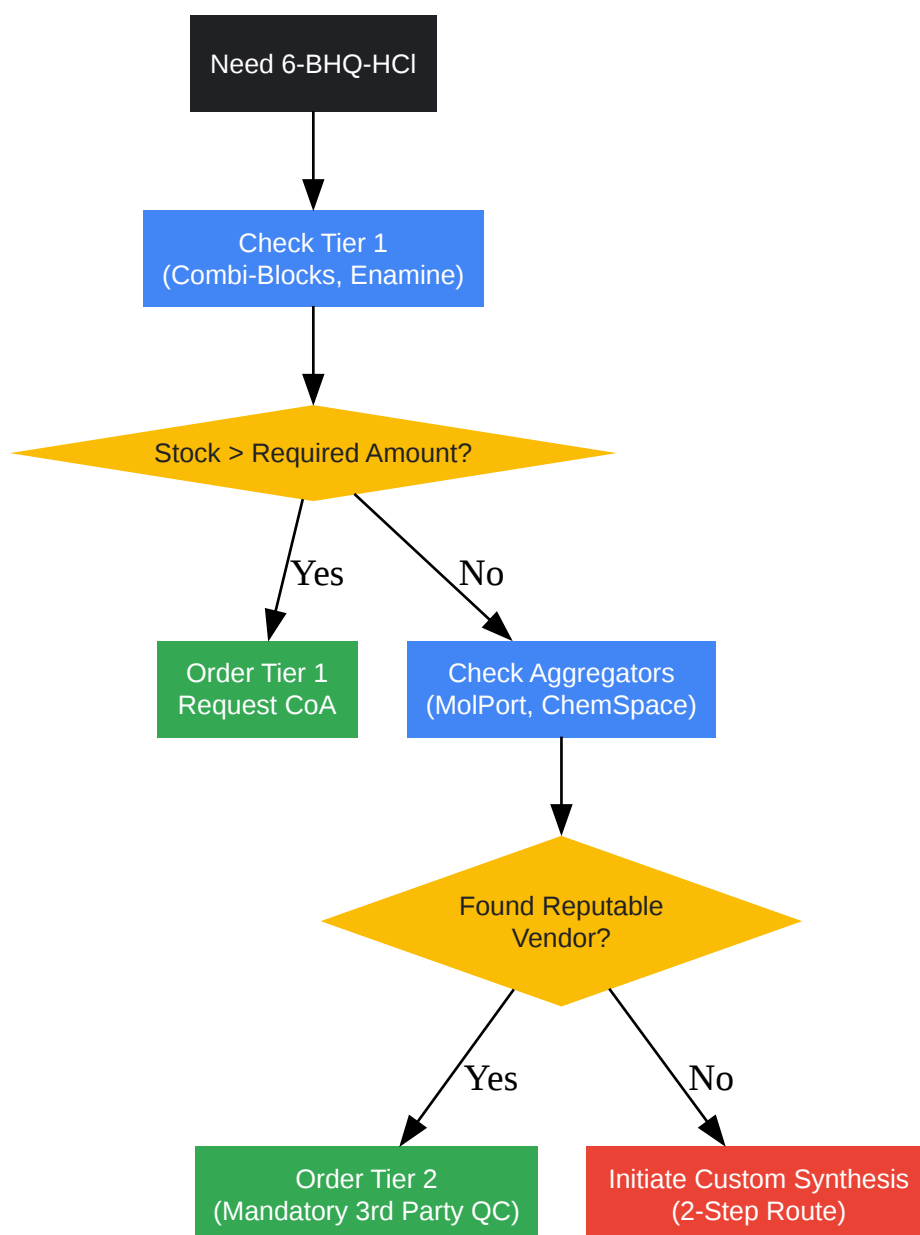
6-Bromo-4-chloroquinoline

(Hydrazine Hydrate)

Product.

Sourcing Decision Matrix

The following logic flow guides the procurement decision to minimize project delays.



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Figure 1: Decision matrix for sourcing scarce heterocyclic intermediates.

Quality Control & Validation Protocol

Due to the reactivity of the hydrazine moiety, never assume purity based on the label. Hydrazines can oxidize to azo compounds or degrade to the corresponding amine (6-bromo-4-aminoquinoline).

The "Red Flag" Inspection

Upon arrival, perform a visual check.

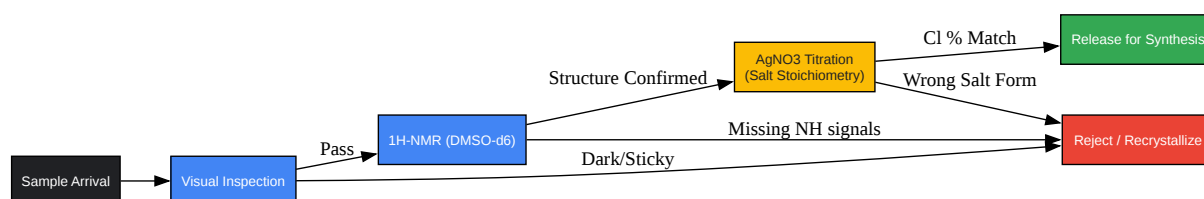
- Pass: Off-white, beige, or pale yellow powder.
- Fail: Dark brown/black sticky solid (indicates extensive oxidation or hygroscopic failure).

Analytical Verification Workflow

Execute these steps in order. If Step 1 fails, reject the lot.

Method	Target Observation	Acceptance Criteria
1. ^1H -NMR (DMSO- d_6)	Hydrazine protons (-NH-NH $_2$).	Broad singlets around 9.0-10.0 ppm (NH) and 4.0-5.0 ppm (NH $_2$). Integration must match aromatic signals.
2. HPLC-UV (254 nm)	Purity profile.	>95% Area. [1] [6] [7] [8] Look for "fronting" peaks (polar degradants).
3. AgNO $_3$ Titration	Chloride content.	95-105% theoretical (confirms mono- vs dihydrochloride stoichiometry).

QC Logic Diagram



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Figure 2: Quality control workflow ensuring chemical integrity before usage.

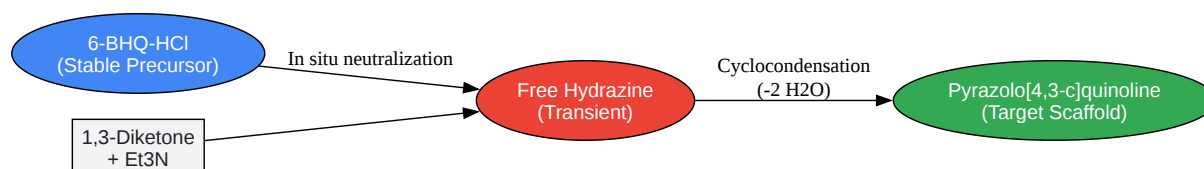
Experimental Application: Pyrazole Synthesis

The primary utility of 6-BHQ-HCl is the regioselective synthesis of pyrazoles. Below is a standard protocol adapted for high-throughput validation.

Reaction: 6-BHQ-HCl + 1,3-Diketone

Pyrazolo-quinoline

- Preparation: In a microwave vial, suspend 6-BHQ-HCl (1.0 eq) in Ethanol (0.1 M).
- Additives: Add the 1,3-diketone (1.1 eq) and Triethylamine (Et_3N) (2.5 eq) to neutralize the HCl salt and liberate the free hydrazine in situ.
 - Note: Do not pre-neutralize the stock solution; generate the free base only in the presence of the electrophile to prevent autoxidation.
- Conditions: Heat to 80°C for 2-4 hours (or MW 120°C, 15 min).
- Workup: Cool to RT. The product often precipitates. If not, evaporate EtOH and partition between EtOAc/Water.



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Figure 3: In situ activation strategy to minimize hydrazine oxidation.

Safety & Handling (EHS)

- Toxicity: Hydrazine derivatives are potential alkylating agents. Treat as a Suspected Carcinogen.
- PGI Control: In drug development, residual hydrazine must be quantified (typically < 10 ppm) in the final API. Use LC-MS/MS derivatization (e.g., with Benzaldehyde) for trace detection.
- Storage: Store at -20°C under Argon. Hygroscopic—keep desiccated.

References

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